

# Zalypsis (PM00104): A Technical Guide to its Role in Inducing Apoptotic Cell Death

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## Compound of Interest

Compound Name: **Zalypsis**

Cat. No.: **B1682370**

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## Introduction

**Zalypsis®** (PM00104) is a synthetic tetrahydroisoquinoline alkaloid, structurally related to marine-derived natural products, that has demonstrated potent antitumor activity in a range of preclinical and clinical settings.<sup>[1][2][3]</sup> Its primary mechanism of action involves interaction with DNA, leading to the induction of apoptotic cell death, a critical process for the elimination of malignant cells.<sup>[2][3]</sup> This technical guide provides an in-depth overview of the molecular mechanisms, key signaling pathways, and experimental methodologies used to characterize the pro-apoptotic effects of **Zalypsis**.

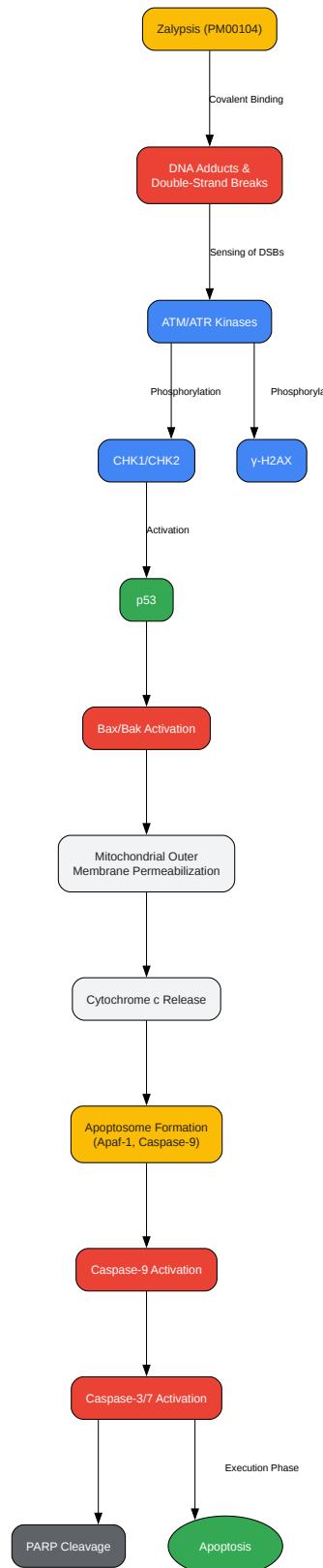
## Mechanism of Action: DNA Damage and S-Phase Arrest

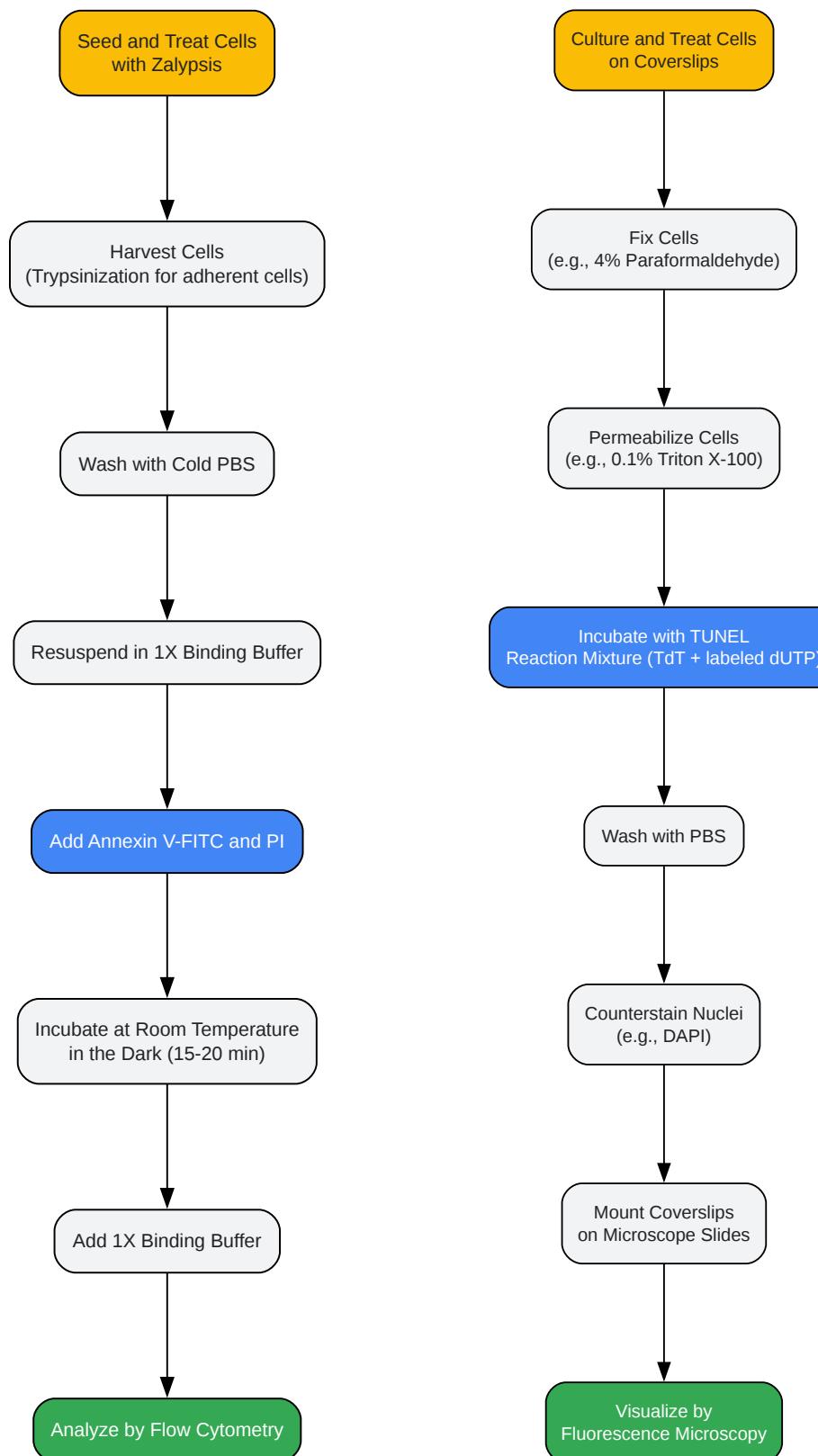
**Zalypsis** functions as a DNA alkylating agent.<sup>[2][3]</sup> It covalently binds to the minor groove of DNA, creating DNA adducts that obstruct the progression of DNA replication and transcription.<sup>[2][3]</sup> This interaction ultimately leads to the formation of double-strand DNA breaks (DSBs), which are highly cytotoxic lesions.<sup>[2][4]</sup> The accumulation of DSBs triggers a cellular DNA damage response (DDR), a complex signaling network that attempts to repair the damage.<sup>[4]</sup> However, in the face of overwhelming damage induced by **Zalypsis**, the DDR signaling shifts towards the initiation of apoptosis.<sup>[4]</sup> Consequently, cells treated with **Zalypsis** often exhibit an

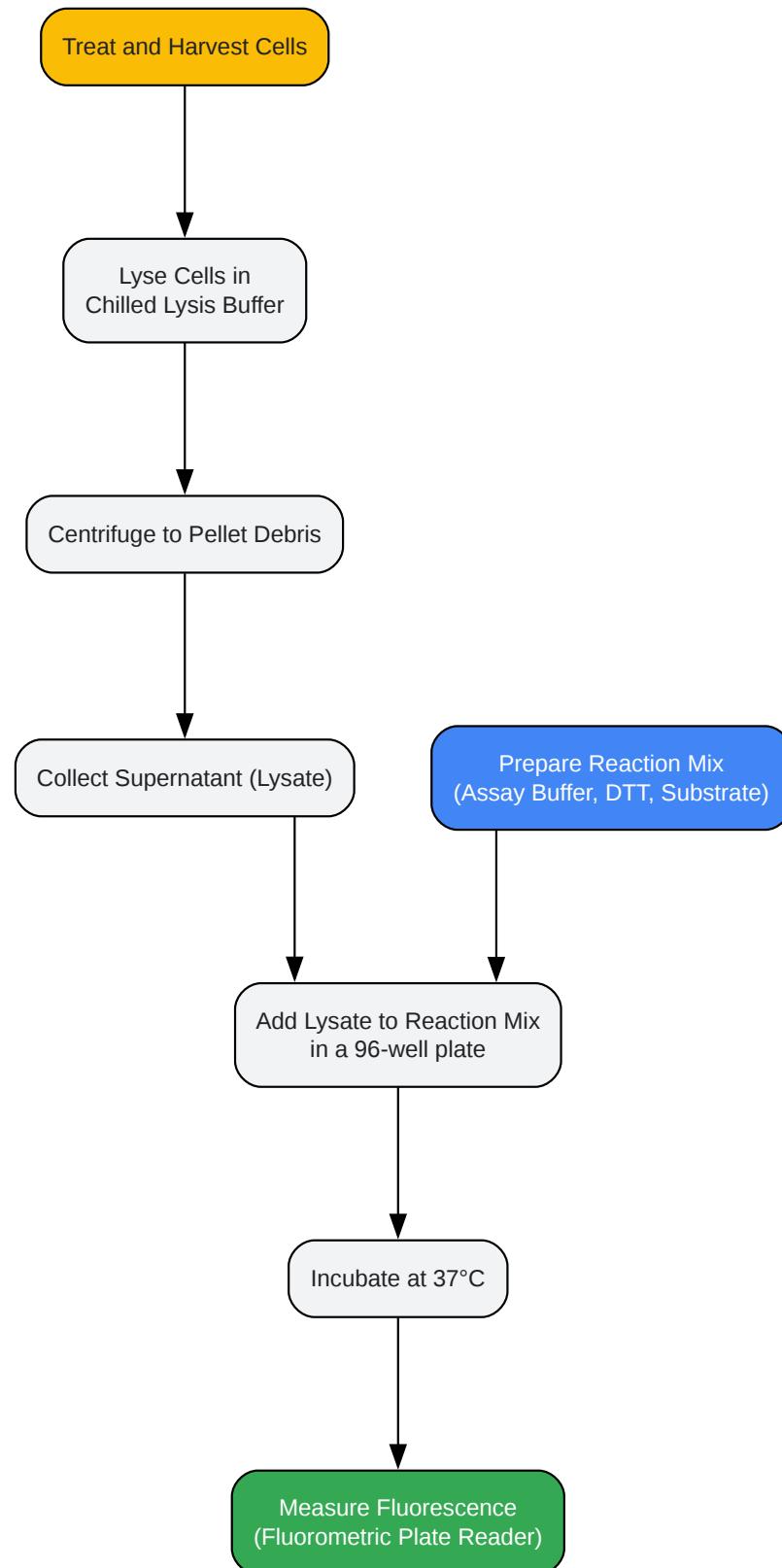
arrest in the S-phase of the cell cycle, a direct consequence of the replication stress induced by the DNA adducts, which is then followed by the activation of the apoptotic cascade.[2]

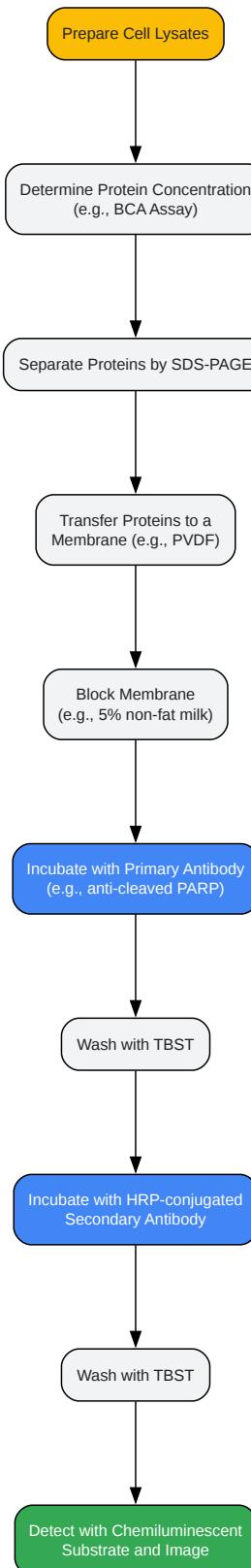
## Signaling Pathways in **Zalypsis**-Induced Apoptosis

The apoptotic signaling cascade initiated by **Zalypsis** is primarily driven by the DNA damage response pathway. The key molecular events are depicted in the signaling pathway diagram below.







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